

# A Comparative Toxicological Study of Sulfoxaflor and Its Metabolites in Aquatic Invertebrates

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## Compound of Interest

Compound Name: *Sulfoxaflor-d3*

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This guide provides a comparative toxicological overview of the insecticide Sulfoxaflor and its primary metabolites, X11719474 and X11519540, on aquatic invertebrates. The data presented is compiled from various scientific studies to facilitate an objective assessment of their environmental impact.

## Executive Summary

Sulfoxaflor, a sulfoximine insecticide, and its metabolites pose a significant risk to non-target aquatic invertebrates. While Sulfoxaflor itself demonstrates varying levels of toxicity, its metabolites, particularly X11719474, have been shown to exhibit higher toxicity in some species. This guide synthesizes acute and chronic toxicity data for key indicator species such as *Daphnia magna* and *Chironomus* species, providing a basis for comparative analysis. Sub-lethal effects, including impacts on reproduction and behavior, are also detailed to provide a more comprehensive toxicological profile.

## Comparative Toxicity Data

The following tables summarize the acute and chronic toxicity of Sulfoxaflor and its metabolites on various aquatic invertebrates.

Table 1: Acute Toxicity of Sulfoxaflor and Its Metabolites to Aquatic Invertebrates

Species	Compound	Exposure Duration	Endpoint	Value	Reference
Daphnia magna	Sulfoxaflor	48 hours	EC50	361 µg/L	[1]
Daphnia magna	Sulfoxaflor	48 hours	EC50	17.26 mg/L	[2]
Daphnia magna	X11719474	48 hours	EC50	0.74 mg/L	[3]
Daphnia magna	X11719474	48 hours	EC50	0.61 mg/L	[2]
Daphnia magna	X11718922	48 hours	EC50	> 100 mg/L	[3]
Daphnia magna	X11721061	48 hours	EC50	> 100 mg/L	[3]
Chironomus riparius	Sulfoxaflor	9 days	LC50	116 µg/L	[1]
Chironomus tentans	Sulfoxaflor	-	LOAEL	0.0455 mg/L	[4][5][6]
Chironomus tentans	Sulfoxaflor	-	NOAEL	0.0618 mg/L	[4][5][6]
Carcinus maenas	Sulfoxaflor	96 hours	LC50	2.88 mg/L	[7]
Americamysiss bahia	Sulfoxaflor	96 hours	LC50	0.64 mg/L	[7]

Table 2: Chronic and Sub-lethal Effects of Sulfoxaflor and Its Metabolites on Aquatic Invertebrates

Species	Compound	Exposure Duration	Endpoint	Observation	Reference
Daphnia magna	Sulfoxaflor, X11719474, X11519540	21 days	Reproduction	Reduced reproduction and delayed birth of firstborn.	<a href="#">[8]</a> <a href="#">[9]</a>
Daphnia magna	Sulfoxaflor, X11719474, X11519540	Chronic	Behavior	Stimulated swimming behavior.	<a href="#">[8]</a> <a href="#">[9]</a>
Daphnia magna	Sulfoxaflor	48 hours	Heart Rate	Depressed heart rate, arrhythmia, and heart cessation.	<a href="#">[10]</a> <a href="#">[11]</a>
Chironomus riparius	Sulfoxaflor	9 days	Behavior	Significantly reduced undulation and swimming at 11.1 µg/L.	<a href="#">[1]</a>
Carcinus maenas	Sulfoxaflor	6 days	Behavior	Decreased feed intake and increased time to reach food.	<a href="#">[7]</a>

## Experimental Protocols

The methodologies outlined below are based on standardized guidelines from the Organisation for Economic Co-operation and Development (OECD) and the United States Environmental Protection Agency (US EPA), which are commonly employed in aquatic toxicology studies.

## Acute Immobilisation Test with *Daphnia magna* (Adapted from OECD Guideline 202)

- **Test Organism:** First instar *Daphnia magna*, less than 24 hours old at the start of the test.
- **Culture:** Daphnids are cultured in a defined medium (e.g., M4 medium) at  $20 \pm 2^{\circ}\text{C}$  with a 16-hour light to 8-hour dark photoperiod. They are fed a diet of algae (e.g., *Chlorella vulgaris*) and yeast extract.
- **Test Design:** A static or semi-static test is performed. At least five test concentrations of Sulfoxaflor or its metabolites are prepared in the culture medium, along with a control group. Each concentration level has a minimum of 20 daphnids, divided into at least four replicates of five daphnids each.
- **Exposure:** Daphnids are exposed to the test substances for 48 hours. During this period, they are not fed.
- **Endpoint Assessment:** Immobilisation is recorded at 24 and 48 hours. Immobilisation is defined as the inability to swim within 15 seconds after gentle agitation of the test vessel.
- **Data Analysis:** The 48-hour EC50 (the concentration that causes immobilisation in 50% of the test organisms) and its 95% confidence limits are calculated using appropriate statistical methods, such as probit analysis.

## Chronic Reproduction Test with *Daphnia magna* (Adapted from OECD Guideline 211)

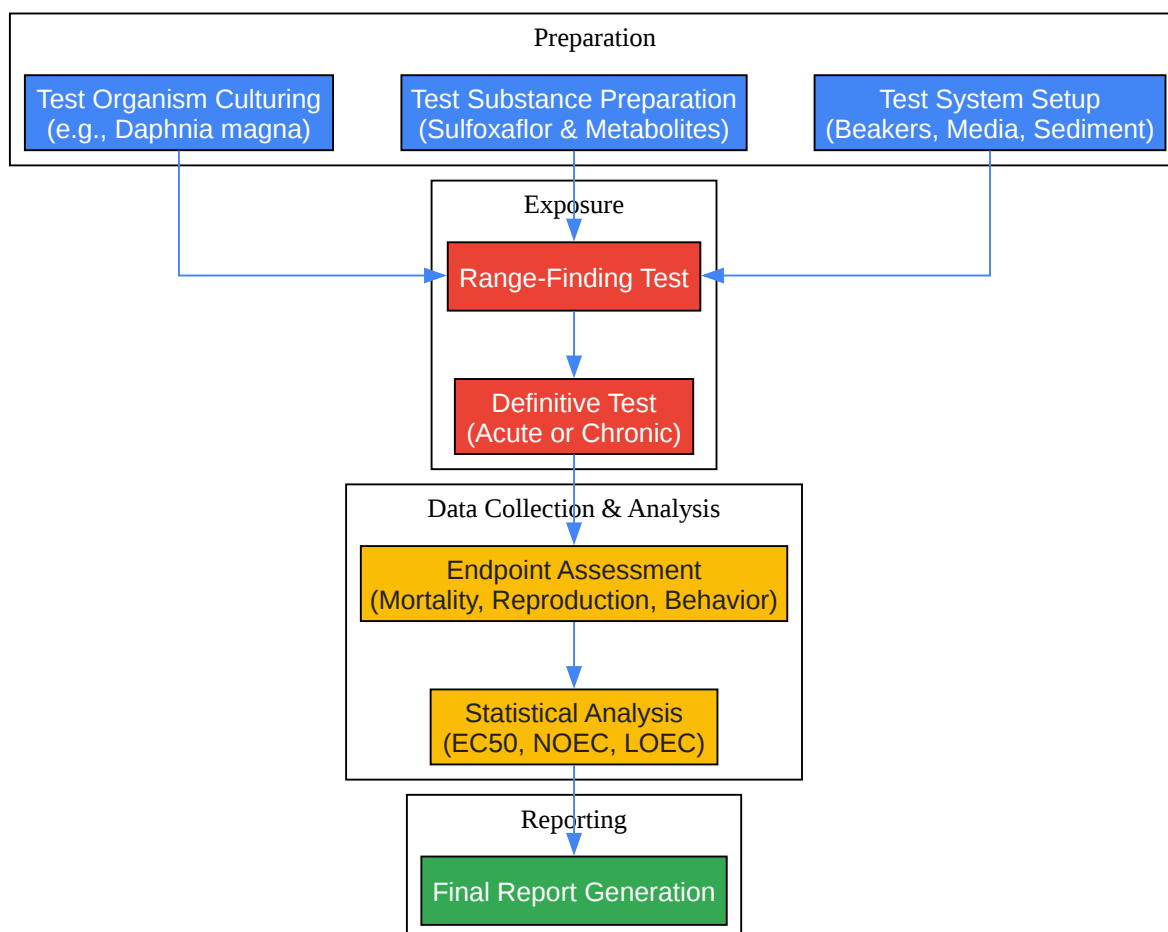
- **Test Organism:** Female *Daphnia magna*, less than 24 hours old at the start of the test.
- **Test Design:** A semi-static test is conducted over 21 days. At least five concentrations of the test substance are used, with 10 replicates per concentration and one daphnid per replicate.
- **Exposure and Feeding:** The test solutions and control medium are renewed three times a week. The daphnids are fed daily with a suspension of algae.
- **Endpoint Assessment:** The primary endpoint is the total number of living offspring produced per parent animal. Parental mortality and the time to first brood are also recorded.

- **Data Analysis:** The Lowest Observed Effect Concentration (LOEC) and No Observed Effect Concentration (NOEC) for reproduction are determined. The ECx (e.g., EC10, EC20, EC50) for reproductive output is calculated using regression analysis.

## **Sediment-Water Chironomid Toxicity Test (Adapted from OECD Guideline 218)**

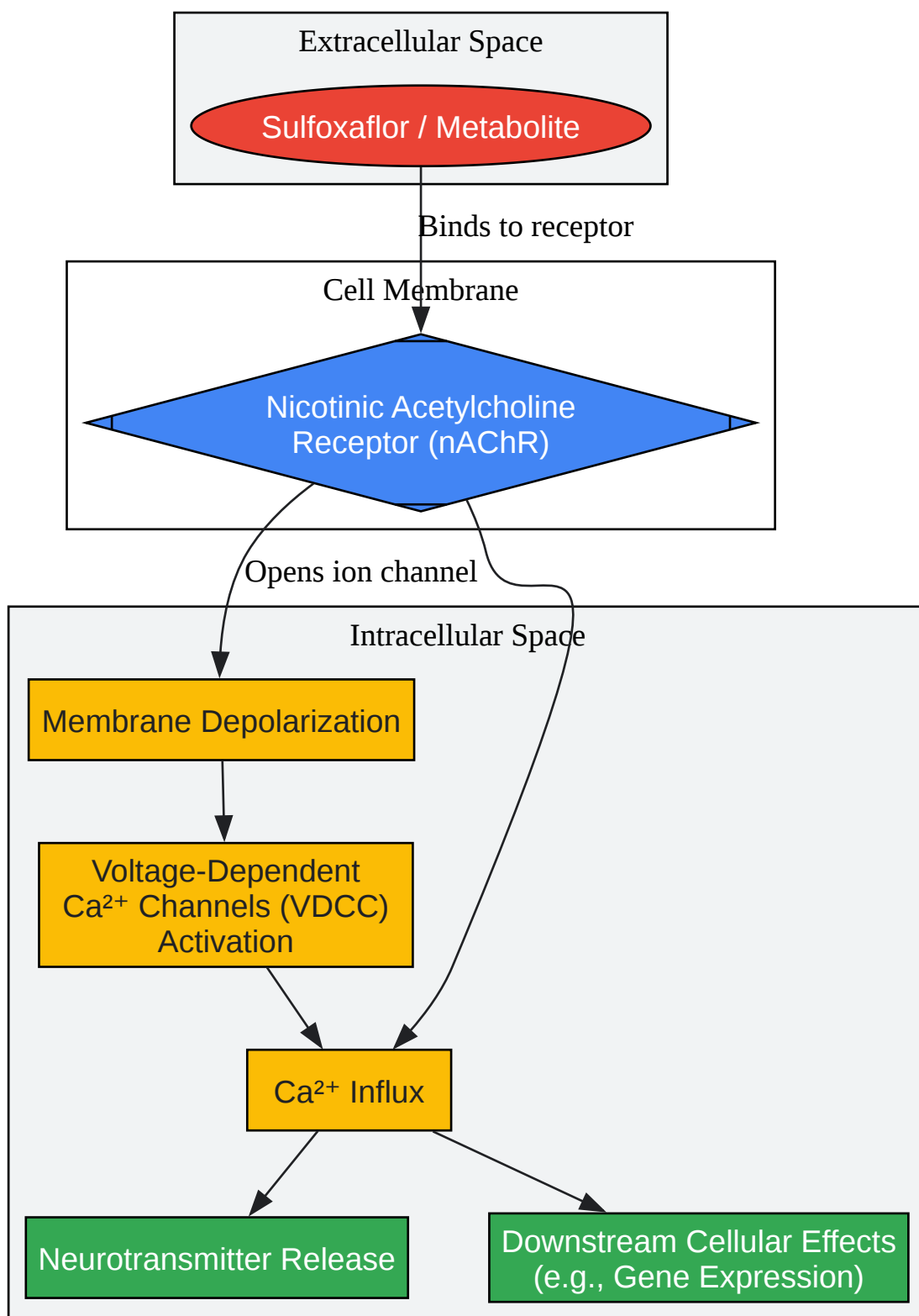
- **Test Organism:** First instar larvae of *Chironomus* sp. (e.g., *C. riparius* or *C. dilutus*).
- **Test System:** The test is conducted in beakers containing a layer of formulated or natural sediment and overlying water.
- **Test Design:** The test substance is spiked into the sediment. A minimum of five concentrations are tested with at least four replicates per concentration. A control group with clean sediment is also included.
- **Exposure:** First instar larvae are introduced into the test beakers and exposed for 28 days under controlled temperature and light conditions.
- **Endpoint Assessment:** The primary endpoints are the emergence rate of adult midges and the development rate. Larval survival and weight can also be measured at specific time points.
- **Data Analysis:** The EC50 for emergence and development rate is calculated. The LOEC and NOEC are also determined.

## **Mandatory Visualizations**



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Caption: A generalized workflow for aquatic invertebrate toxicity testing.



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Caption: Simplified signaling pathway of Sulfoxaflor at the nicotinic acetylcholine receptor (nAChR).

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